

Handling and storage procedures for 1-Dimethylamino-2-methylpentan-3-one.

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Compound of Interest

Compound Name: 1-Dimethylamino-2-methylpentan-3-one

Cat. No.: B1305268

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Application Notes and Protocols for 1-Dimethylamino-2-methylpentan-3-one

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **1-Dimethylamino-2-methylpentan-3-one** (CAS: 51690-03-0), a key intermediate in the synthesis of various biologically active compounds and pharmaceuticals, such as the analgesic tapentadol.[1] Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Dimethylamino-2-methylpentan-3-one** is presented in the table below. This data is essential for understanding the compound's behavior under various experimental conditions.

Property	Value
Molecular Formula	C8H17NO[2][3]
Molecular Weight	143.23 g/mol [2][3]
Appearance	Colorless to light yellow liquid[2][4]
Odor	Pronounced fruity odor[2]
Boiling Point	160-161 °C at 760 mmHg; 59-61 °C at 10 Torr[2][5]
Density	Approximately 0.84-0.88 g/mL; 0.9 ± 0.1 g/cm ³ [2][3]
Solubility	Soluble in organic solvents such as ethanol, acetone, and ether.[2] Also reported to be soluble in water.[6]
Flash Point	48.8 ± 13.7 °C[3]
Storage Temperature	2-8°C[3][7] or Refrigerator[4]

Safety and Hazard Information

1-Dimethylamino-2-methylpentan-3-one is considered irritating, corrosive, and slightly toxic. [2] Inhalation may cause respiratory irritation.[8] It is crucial to handle this compound with appropriate precautions to avoid exposure.

Hazard Statements:

- H317: May cause an allergic skin reaction.[4]
- H319: Causes serious eye irritation.[4]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Handling and Storage Procedures

3.1. Personal Protective Equipment (PPE)

When handling **1-Dimethylamino-2-methylpentan-3-one**, the following PPE is mandatory:

- Gloves: Handle with gloves that have been inspected prior to use.[8] Use proper glove removal technique to avoid skin contact.[8]
- Eye Protection: Use safety glasses with side-shields conforming to EN166 or NIOSH approved equipment.[8]
- Body Protection: Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[8]
- Respiratory Protection: For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[8]

3.2. Storage

Proper storage is essential to maintain the stability and purity of the compound.

- Temperature: Store in a refrigerator at 2-8°C.[3][4][7]
- Container: Keep in a tightly closed, suitable container.[8]
- Atmosphere: Store in a dry, sealed place.[8]
- Ventilation: Store in a well-ventilated area.[9]

3.3. Spill and Waste Disposal

- Spill: In case of a spill, use personal protective equipment.^[8] Avoid breathing vapors, mist, or gas.^[8] Ensure adequate ventilation and evacuate personnel to safe areas.^[8] Pick up and arrange disposal without creating dust.^[8] Keep in suitable, closed containers for disposal.^[8]
- Waste Disposal: Dispose of unused product and contaminated packaging as hazardous waste.^[8] This can be done by burning in a chemical incinerator equipped with an afterburner and scrubber.^[8] Offer surplus and non-recyclable solutions to a licensed disposal company.^[8]

Experimental Protocols

4.1. General Handling Protocol in a Laboratory Setting

This protocol outlines the general steps for safely handling **1-Dimethylamino-2-methylpentan-3-one** in a research environment.

- Preparation:
 - Ensure that an eyewash station and safety shower are in close proximity to the workstation.^[9]
 - Work in a well-ventilated area, preferably within a chemical fume hood.^[9]
 - Don all required PPE as described in section 3.1.
- Dispensing:
 - When transferring the liquid, use appropriate chemical-resistant pipettes or syringes.
 - Avoid direct contact with the liquid and inhalation of vapors.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.^[8]

- Dispose of contaminated gloves and other disposable materials in a designated hazardous waste container.[8]
- Clean the work area thoroughly.

4.2. Protocol for Preparing a Solution of **1-Dimethylamino-2-methylpentan-3-one**

This protocol provides a step-by-step guide for preparing a solution of a specific concentration.

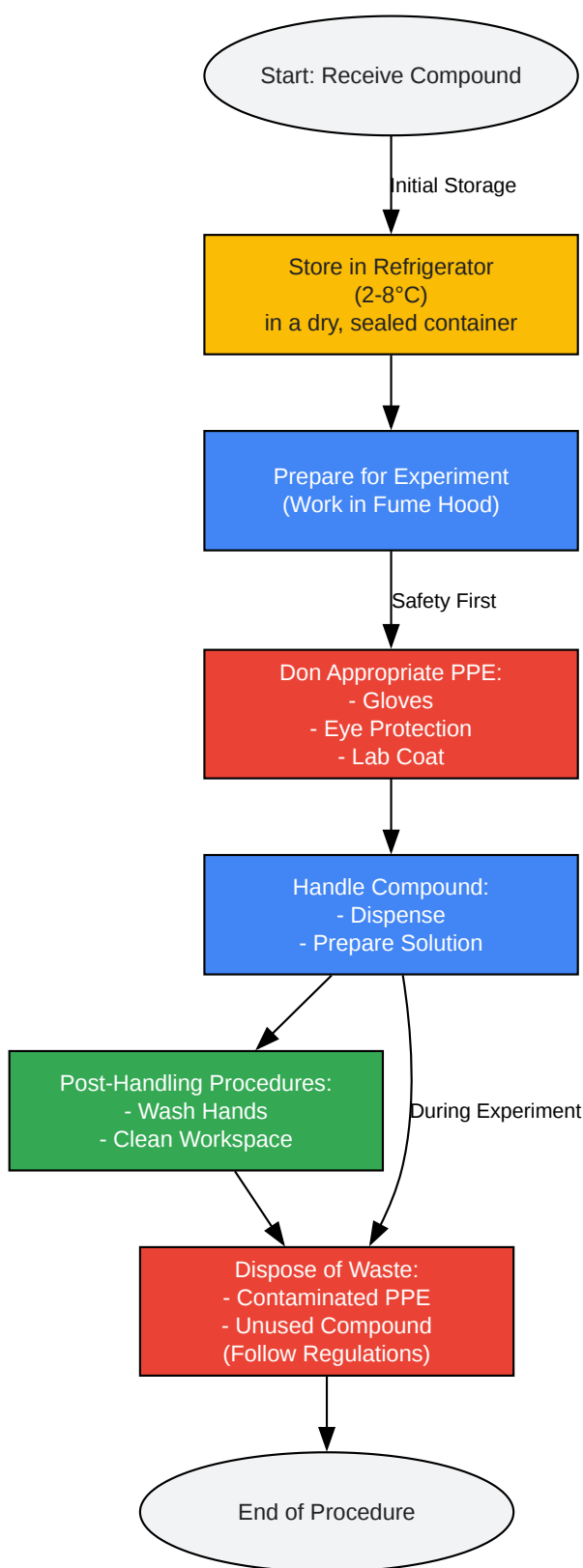
- Materials:
 - **1-Dimethylamino-2-methylpentan-3-one**
 - Appropriate solvent (e.g., ethanol, acetone, ether)[2]
 - Volumetric flask
 - Pipettes or syringes
 - Beaker
 - Magnetic stirrer and stir bar (optional)
- Procedure:
 - Under a fume hood, carefully measure the required volume of **1-Dimethylamino-2-methylpentan-3-one** using a calibrated pipette or syringe.
 - Transfer the measured amount into the volumetric flask.
 - Add a portion of the desired solvent to the flask, cap, and swirl gently to dissolve the compound.
 - Once dissolved, add the solvent up to the calibration mark of the volumetric flask.
 - Cap the flask and invert it several times to ensure a homogenous solution.
 - If using a magnetic stirrer, add the stir bar to a beaker with the compound and a portion of the solvent, stir until dissolved, and then quantitatively transfer to the volumetric flask,

rinsing the beaker with the solvent and adding the rinsings to the flask before filling to the mark.

- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.

Visual Workflow for Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **1-Dimethylamino-2-methylpentan-3-one**.



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Caption: Workflow for safe handling and storage.

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